

# Biological Activity Screening of Novel 4-Aminopiperidin-2-one Analogs: A Technical Guide

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## Compound of Interest

Compound Name: 4-Aminopiperidin-2-one  
hydrochloride

Cat. No.: B111523

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Audience: Researchers, scientists, and drug development professionals.

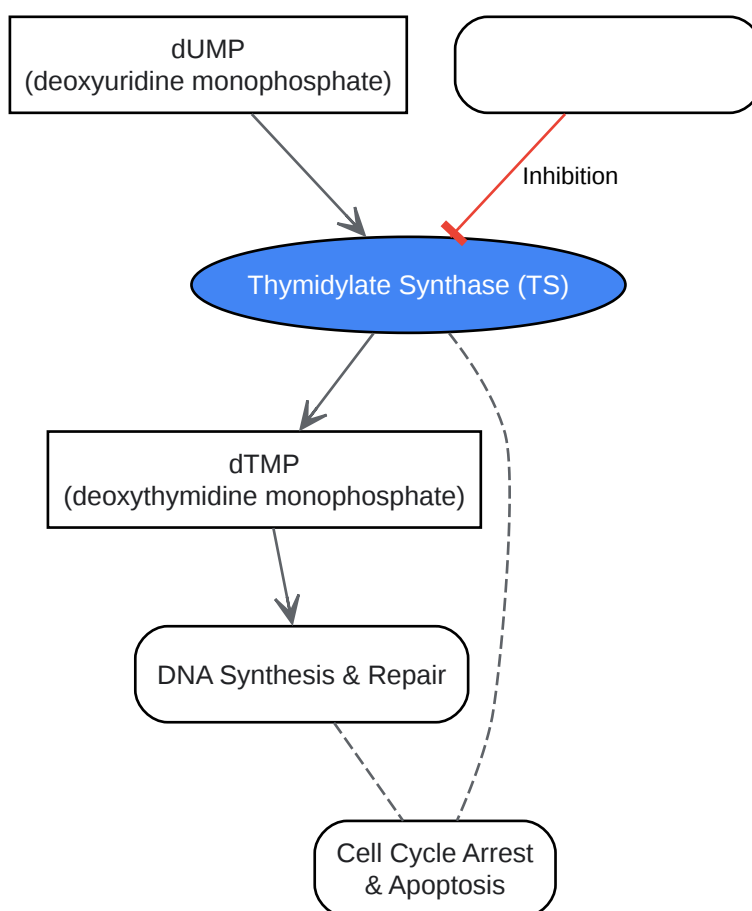
## Introduction

The piperidine ring is a highly privileged scaffold in medicinal chemistry, present in a vast range of clinically approved drugs and lead compounds targeting cancer, CNS disorders, and infectious diseases.[1] Its structural versatility allows for the modulation of crucial physicochemical properties such as lipophilicity, hydrogen bonding capacity, and molecular conformation, which in turn enhances druggability, metabolic stability, and pharmacokinetic profiles.[1] The 4-aminopiperidin-2-one core, a specific lactam-containing variant, has garnered interest for its potential to act as a constrained peptide mimetic and for its role in various biologically active agents.[2]

Recent research has focused on hybrid molecules that incorporate this piperidine moiety with other pharmacophores to enhance biological potency and overcome resistance mechanisms. [3] This technical guide provides a comprehensive overview of the biological screening strategies for novel 4-aminopiperidin-2-one analogs, with a focus on anticancer and antimicrobial activities. It includes detailed experimental protocols for key assays, summarized quantitative data from recent studies, and workflow visualizations to aid researchers in the design and execution of their screening campaigns.

## A General Biological Screening Workflow

The evaluation of novel chemical entities follows a structured pipeline, progressing from broad initial screens to more specific and complex biological assays. This workflow ensures that resources are focused on the most promising candidates. The process typically begins with high-throughput in vitro assays to identify initial "hits," which are then subjected to more detailed mechanistic studies, and finally, promising leads may advance to in vivo evaluation.



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